

# Application Notes and Protocols for Cinnamyl Isovalerate as a Fragrance Ingredient

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## Compound of Interest

Compound Name: *Cinnamyl isovalerate*

Cat. No.: B1232534

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## Introduction

**Cinnamyl isovalerate** (CAS No. 140-27-2) is an aromatic ester recognized for its sweet, fruity, and slightly spicy fragrance profile.<sup>[1]</sup> It is utilized in the formulation of perfumes, cosmetics, and as a flavoring agent.<sup>[2][3]</sup> These application notes provide a comprehensive overview of the methodologies for the evaluation and application of **cinnamyl isovalerate** as a fragrance ingredient, tailored for a scientific audience. The protocols outlined below are based on established practices in the fragrance and cosmetics industries for assessing the physicochemical properties, performance, stability, and sensory characteristics of fragrance materials.

## Physicochemical Properties

A thorough understanding of the physicochemical properties of **cinnamyl isovalerate** is fundamental for its effective application in fragrance formulations.

Table 1: Physicochemical Data of **Cinnamyl Isovalerate**

Property	Value	Reference(s)
Chemical Name	3-phenylprop-2-en-1-yl 3-methylbutanoate	[4]
Synonyms	Cinnamyl 3-methylbutanoate, Isovaleric acid cinnamyl ester	[4]
CAS Number	140-27-2	[5]
Molecular Formula	C <sub>14</sub> H <sub>18</sub> O <sub>2</sub>	[5]
Molecular Weight	218.29 g/mol	[5]
Appearance	Colorless to pale yellow liquid	[5]
Odor Profile	Spicy, floral, fruity, with notes of rose, apple, cherry, and melon	[4][6]
Boiling Point	313 - 315 °C at 760 mmHg	[7]
Flash Point	>100 °C (>212 °F)	[8]
Specific Gravity	0.991 - 0.997 @ 25°C	[4]
Refractive Index	1.518 - 1.524 @ 20°C	[8]
Solubility	Insoluble in water; soluble in alcohol and oils	[4]
Purity (by GLC)	≥ 97%	[4]
Substantivity	Approximately 100 hours on a smelling strip	[9]

## Experimental Protocols

### Fragrance Formulation and Incorporation into a Cosmetic Base

This protocol describes the preparation of a fragrance concentrate containing **cinnamyl isovalerate** and its subsequent incorporation into a lotion base.

## Materials:

- **Cinnamyl isovalerate**
- Other fragrance raw materials (e.g., essential oils, aroma chemicals)
- Dipropylene glycol (DPG) or other suitable solvent
- Unscented lotion base
- Glass beakers and stirring rods
- Digital scale

## Protocol:

- Fragrance Concentrate Preparation:
  - Based on the desired fragrance profile, weigh the individual fragrance raw materials, including **cinnamyl isovalerate**, into a glass beaker. A sample formulation might include **cinnamyl isovalerate** as a modifier to impart fruity and spicy notes.
  - Add a suitable solvent like DPG to the mixture. The solvent helps to solubilize the solid components and standardize the concentration of the fragrance oil.
  - Stir the mixture gently until all components are fully dissolved and the solution is homogeneous.
  - Allow the concentrate to mature for a period of 24-48 hours in a cool, dark place to allow the different notes to blend and harmonize.
- Incorporation into Lotion Base:
  - Weigh the desired amount of unscented lotion base into a clean, sanitized beaker.
  - Gently warm the lotion base to a temperature not exceeding 35°C. This can help to reduce the viscosity for easier mixing, but higher temperatures may compromise the preservative system of the base.

- Add the fragrance concentrate to the lotion base. The typical usage level for a fragrance concentrate in a lotion is between 0.5% and 2% (w/w), but this should be guided by IFRA (International Fragrance Association) guidelines and the desired scent intensity.
- Stir the mixture slowly and thoroughly until the fragrance concentrate is uniformly distributed throughout the lotion base. Avoid vigorous mixing, which can incorporate air bubbles.
- Package the final scented lotion in appropriate containers.

## Stability Testing of the Scented Cosmetic Product

Stability testing is crucial to ensure that the fragrance and the cosmetic product maintain their integrity over time.

### Materials:

- Scented cosmetic product (e.g., lotion)
- Environmental chambers (for controlled temperature and humidity)
- UV light exposure chamber
- pH meter
- Viscometer
- Gas Chromatography-Mass Spectrometry (GC-MS) equipment

### Protocol:

- Accelerated Stability Testing:
  - Place samples of the scented product in environmental chambers under stressed conditions, such as elevated temperatures (e.g.,  $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ ) and high humidity (e.g., 75% RH  $\pm 5\%$ ).

- Expose separate samples to cycles of freezing and thawing (e.g., -10°C for 24 hours followed by 25°C for 24 hours, repeated for three cycles).
- Expose other samples to UV light to assess for any light-induced degradation or discoloration.
- At specified time points (e.g., 1, 2, and 3 months), remove samples and evaluate them for changes in color, odor, pH, and viscosity.
- Analyze the fragrance composition of the stored samples using GC-MS to identify any degradation of **cinnamyl isovalerate** or other fragrance components.

- Real-Time Stability Testing:
  - Store samples of the scented product under normal storage conditions (e.g., room temperature, protected from direct sunlight) for the intended shelf life of the product (e.g., 12, 24, or 36 months).
  - Evaluate the samples at regular intervals (e.g., 3, 6, 12, 18, 24, and 36 months) for the same physical and chemical parameters as in the accelerated testing.

## Sensory Analysis of Cinnamyl Isovalerate

Sensory analysis is used to characterize the odor profile of **cinnamyl isovalerate** and to determine its performance in a finished product.

Materials:

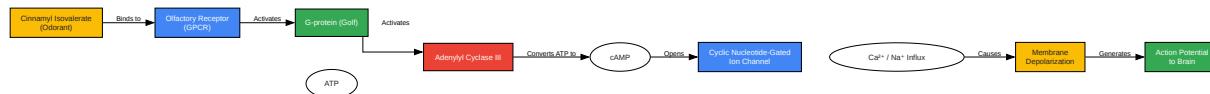
- **Cinnamyl isovalerate** (diluted in a suitable solvent like ethanol)
- Odor-free smelling strips (blotters)
- Trained sensory panel
- Sensory evaluation booths with controlled ventilation and lighting

Protocol:

- Odor Profile Description:
  - Dip smelling strips into a standardized dilution of **cinnamyl isovalerate**.
  - Present the strips to a trained sensory panel.
  - Panelists evaluate the odor at different time points (top note, middle note, and base note) and provide descriptive terms for the scent.
- Quantitative Descriptive Analysis (QDA):
  - Develop a set of sensory attributes to describe the fragrance of a product containing **cinnamyl isovalerate**.
  - Train a panel to identify and rate the intensity of each attribute on a linear scale (e.g., a 15-cm line scale anchored from "low" to "high").
  - Present coded samples of the scented product to the panelists.
  - Panelists rate the intensity of each attribute. The data is then statistically analyzed to create a sensory profile of the product.
- Substantivity on Skin:
  - Apply a standardized amount of the scented product to the forearms of panelists.
  - At specified time intervals (e.g., 0, 1, 2, 4, 6, and 8 hours), panelists evaluate the intensity of the fragrance on their skin using a labeled magnitude scale (LMS).
  - The data is used to determine the longevity and diffusion of the fragrance over time.

## Signaling Pathway and Experimental Workflows

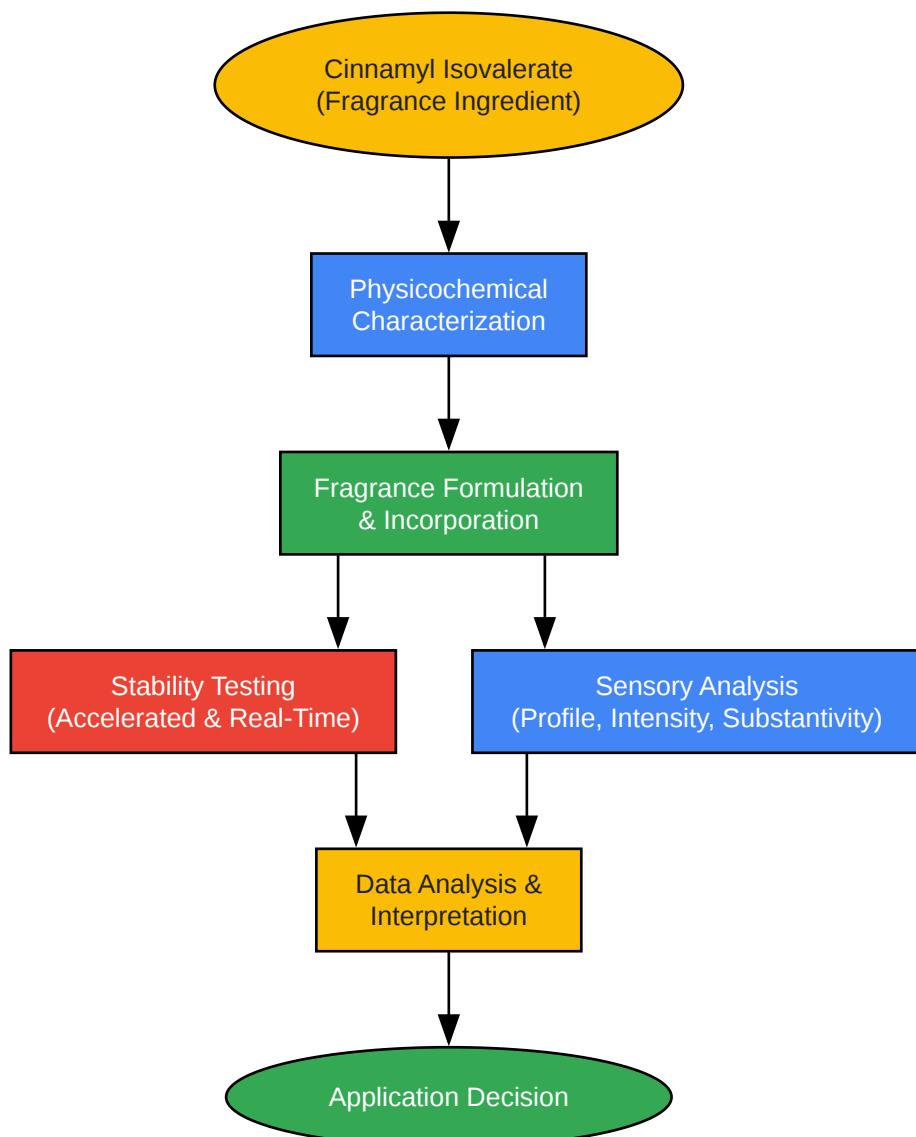
The perception of fragrance molecules like **cinnamyl isovalerate** is initiated by their interaction with olfactory receptors (ORs), which are a large family of G-protein coupled receptors (GPCRs) located on the cilia of olfactory sensory neurons in the nasal epithelium.<sup>[10]</sup> While the specific OR that binds to **cinnamyl isovalerate** has not been identified, the general signaling cascade is well-established.



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Caption: General olfactory signal transduction pathway.

The following diagram illustrates a typical workflow for the evaluation of a fragrance ingredient like **cinnamyl isovalerate**.



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Caption: Workflow for fragrance ingredient evaluation.

## Safety Considerations

**Cinnamyl isovalerate** is generally considered safe for use in fragrances and flavors when used within recommended concentration levels. However, as with all fragrance materials, it is important to consult the latest safety data sheets (SDS) and the guidelines provided by the International Fragrance Association (IFRA) for safe usage levels in different product categories. It is recommended to wear appropriate personal protective equipment (PPE), such as gloves and safety glasses, when handling the concentrated material.

## Conclusion

**Cinnamyl isovalerate** is a versatile fragrance ingredient with a pleasant and complex aroma profile. The protocols outlined in these application notes provide a framework for the systematic evaluation of its performance and stability in cosmetic formulations. For researchers and drug development professionals, a thorough understanding of these methodologies is essential for the successful application of **cinnamyl isovalerate** and for the development of safe, stable, and aesthetically pleasing scented products. Further research is warranted to identify the specific olfactory receptors that interact with **cinnamyl isovalerate** and to obtain more quantitative sensory data to guide its application.

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